

# Application Notes and Protocols for CGRP Release Measurement from Skin Explants

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## Compound of Interest

Compound Name: *Calcitonin gene-related peptide*

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## Introduction

**Calcitonin Gene-Related Peptide (CGRP)** is a 37-amino acid neuropeptide predominantly released from sensory nerve fibers. In the skin, CGRP plays a crucial role in neurogenic inflammation, vasodilation, and pain transmission.[1] The measurement of CGRP release from ex vivo skin explants serves as a valuable model for studying the effects of novel therapeutic compounds on neurogenic inflammation, for screening drugs that target CGRP release or its signaling pathway, and for investigating the pathophysiology of various skin disorders. These application notes provide detailed protocols for the preparation of skin explants, stimulation of CGRP release, and its quantification, along with representative data and visualizations of the key pathways and workflows.

## Data Presentation

The following tables summarize quantitative data on CGRP release from skin explants under various stimulatory conditions. This data has been compiled from multiple studies to provide a comparative overview.

Table 1: Capsaicin-Induced CGRP Release from Skin Explants

Species	Skin Source	Capsaicin Concentration	Incubation Time	Basal CGRP Release (pg/mL)	Stimulated CGRP Release (pg/mL)	Fold Increase
Murine	Dorsal Skin	1 $\mu$ M	30 min	~25	~75	~3
Rat	Hindlimb Skin	3 $\mu$ M - 300 $\mu$ M	Not Specified	Dose-dependent increase observed	Dose-dependent increase observed	Not Specified
Human	Foreskin	10 $\mu$ M	24 hours	Undetectable	Detectable	Not Applicable

Data are representative and compiled from various sources. Actual values may vary depending on experimental conditions.

Table 2: LPS-Induced CGRP Release from Macrophages (as a related model)

Cell Type	LPS Concentration	Incubation Time	Basal CGRP Release (pg/mL)	Stimulated CGRP Release (pg/mL)	Fold Increase
RAW 264.7 Macrophages	1 $\mu$ g/mL	24 hours	~50	~150	~3

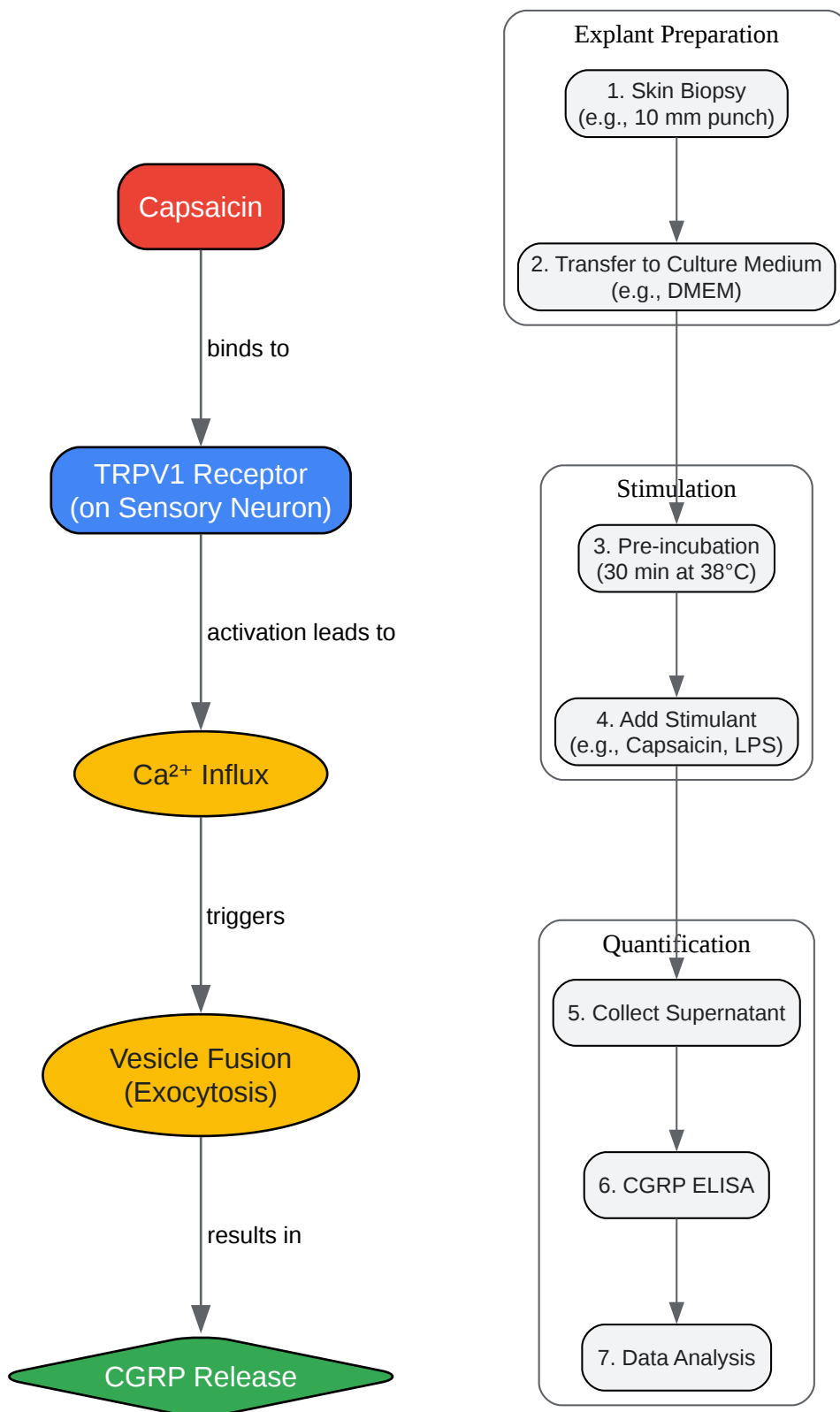
Note: Data on direct LPS-induced CGRP release from skin explants is limited; this table provides data from a relevant immune cell model to illustrate the inflammatory potential for CGRP release.

## Signaling Pathways and Experimental Workflow

### Capsaicin-Induced CGRP Release Signaling Pathway

Capsaicin, the pungent component of chili peppers, activates the Transient Receptor Potential Vanilloid 1 (TRPV1) receptor on sensory nerve endings in the skin.[\[1\]](#) This activation leads to

an influx of calcium ions, triggering the exocytosis of vesicles containing CGRP.



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